

Essential Safety and Operational Guide for Handling BOC-L-phenylalanine-d8

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Compound of Interest

Compound Name: BOC-L-phenylalanine-d8

Cat. No.: B1145335

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **BOC-L-phenylalanine-d8**. The following procedures detail operational and disposal plans to ensure safe laboratory practices.

Disclaimer: This document provides guidance based on available safety data for the closely related compound BOC-L-phenylalanine. Researchers should always consult their institution's specific safety protocols and the most current Safety Data Sheet (SDS) for the exact product being used.

Immediate Safety and Handling Precautions

While BOC-L-phenylalanine is not classified as a hazardous substance, it is crucial to follow standard laboratory safety protocols to minimize any potential risks.^{[1][2]}

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE when handling **BOC-L-phenylalanine-d8**. This includes:
 - Safety glasses with side shields or chemical safety goggles.
 - Chemical-resistant gloves (e.g., nitrile).
 - A laboratory coat.
- **Engineering Controls:** To prevent inhalation of dust particles, work in a well-ventilated area, such as a chemical fume hood, especially when handling the powdered form.^{[2][3]}

- General Hygiene: Avoid contact with skin and eyes.[3] Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound.[4]

First Aid Measures

In case of exposure, follow these first aid guidelines:

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention.[2][4]
Skin Contact	Remove contaminated clothing and wash the affected area with soap and plenty of water.[2][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes as a precaution.[2][4]
Ingestion	Do not induce vomiting. Rinse mouth with water and seek medical advice if the person feels unwell.[2][4]

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural steps for the safe handling of **BOC-L-phenylalanine-d8** from receipt to use in an experiment.

- Receiving and Inspection:
 - Upon receipt, visually inspect the container for any damage or leaks.
 - Verify that the product label matches the order specifications (**BOC-L-phenylalanine-d8**).
- Storage:
 - Store the compound in a tightly sealed container in a cool, dry, and well-ventilated place.[4]

- The recommended storage temperature is typically between 2-8°C.[4]
- Keep away from incompatible materials such as strong oxidizing agents, acids, and alkaline substances.[3][5]
- Weighing and Aliquoting:
 - Perform all weighing and aliquoting operations within a chemical fume hood to minimize dust inhalation.
 - Use appropriate tools (e.g., spatulas, weighing paper) to handle the powder.
 - Close the container tightly after use to prevent contamination and moisture absorption.
- Use in Experiment:
 - When adding the compound to a reaction vessel, do so carefully to avoid creating dust.
 - If dissolving the compound, add the solvent slowly to the solid to prevent splashing. BOC-L-phenylalanine is soluble in organic solvents like dichloromethane (DCM), dimethylformamide (DMF), and N-methyl-2-pyrrolidone (NMP).[6][7]

Disposal Plan

Proper disposal of **BOC-L-phenylalanine-d8** and associated waste is crucial for laboratory safety and environmental protection.

- Waste Segregation and Collection:
 - Solid Waste: Collect unused or waste **BOC-L-phenylalanine-d8** powder in a clearly labeled, sealed container.
 - Contaminated Materials: Dispose of items that have come into contact with the compound (e.g., weighing paper, gloves, wipes) in a separate, sealed container labeled as "Non-hazardous Chemical Waste" and specify the chemical name.[6]
 - Solutions: Collect solutions containing **BOC-L-phenylalanine-d8** in a sealed, labeled container compatible with the solvent used. Do not mix with other waste streams unless

permitted by your institution.[6]

- Storage of Waste:
 - Store waste containers in a designated and clearly marked chemical waste accumulation area.
- Final Disposal:
 - Arrange for the disposal of all waste through a licensed and reputable chemical waste disposal company in accordance with federal, state, and local regulations.[2]
 - Do not dispose of **BOC-L-phenylalanine-d8** in the general trash or down the drain.[6]

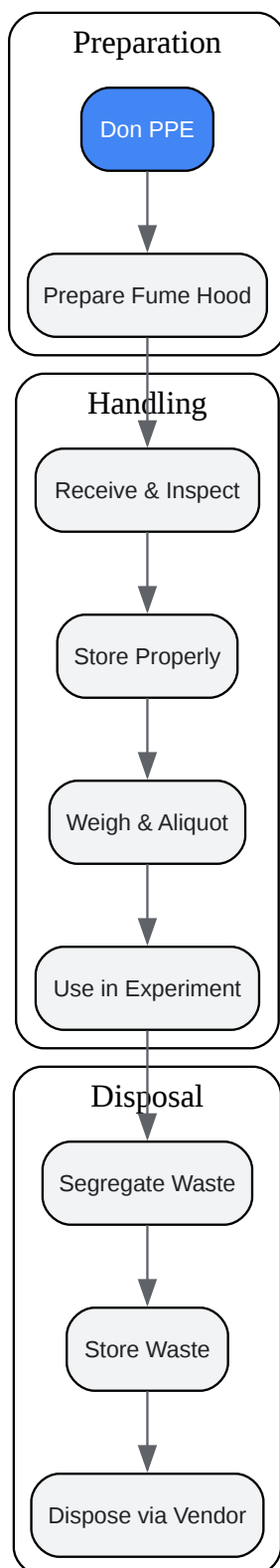
Quantitative Data Summary

The following table summarizes key quantitative data for BOC-L-phenylalanine.

Property	Value
Molecular Formula	C ₁₄ H ₁₉ NO ₄ (for non-deuterated)
Molecular Weight	265.31 g/mol (for non-deuterated)[2]
Appearance	White to off-white powder or solid[5][6]
Melting Point	85 - 88 °C[5]
Recommended Storage Temperature	2 - 8 °C[4]

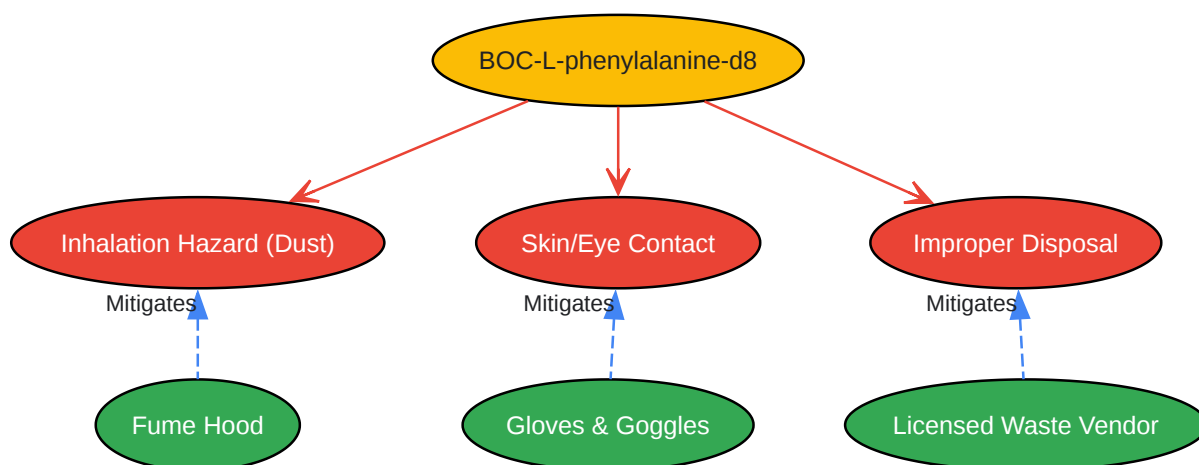
Experimental Workflow and Logical Relationships

The following diagrams illustrate the safe handling workflow and key safety relationships for **BOC-L-phenylalanine-d8**.



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Caption: Workflow for the safe handling of **BOC-L-phenylalanine-d8**.



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Caption: Key hazards and mitigation strategies for **BOC-L-phenylalanine-d8**.

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